

GBR 12935 stability in solution and storage conditions

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Compound of Interest

Compound Name: GBR 12935

Cat. No.: B1674642

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GBR 12935 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **GBR 12935**. The information is presented in a question-and-answer format to directly address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing solid **GBR 12935**?

A: Solid **GBR 12935**, typically available as a dihydrochloride salt, should be stored at -20°C. Under these conditions, the compound is stable for at least four years.

Q2: How should I prepare and store stock solutions of **GBR 12935**?

A: **GBR 12935** can be dissolved in organic solvents such as DMSO and DMF. For optimal stability, it is highly recommended to prepare aliquots of your stock solution to avoid repeated freeze-thaw cycles. Store these aliquots under the following conditions:

- -80°C: for long-term storage, up to 6 months.^[1]
- -20°C: for short-term storage, up to 1 month.^[1]

Q3: Is **GBR 12935** stable in aqueous solutions?

A: While the salt forms of **GBR 12935**, such as the dihydrochloride, have enhanced water solubility and stability compared to the free base, detailed quantitative data on its long-term stability in various aqueous buffers and cell culture media is limited in publicly available literature.[2] One study involving in vivo microdialysis reported that frozen samples of **GBR 12935** in artificial cerebrospinal fluid (aCSF) containing 0.05 N HClO showed no signs of degradation for up to one month when stored at -70°C.[3] For other aqueous solutions, it is best practice to prepare them fresh for each experiment.

Q4: Can I expect similar biological activity from the salt and free forms of **GBR 12935**?

A: Yes, at equivalent molar concentrations, both the salt and free forms of **GBR 12935** should exhibit comparable biological activity.[2] The primary advantage of the salt form is its improved solubility and stability in solution.[2]

Troubleshooting Guide

Issue 1: My **GBR 12935** has precipitated out of my aqueous buffer.

- Possible Cause: The solubility of **GBR 12935** in aqueous solutions can be limited and is often pH-dependent. As a piperazine derivative, its solubility is expected to be higher at a lower pH.
- Troubleshooting Steps:
 - Check the pH of your buffer: If your experimental conditions allow, consider using a buffer with a slightly acidic pH.
 - Prepare a more concentrated stock in an organic solvent: Dissolve the **GBR 12935** in DMSO or DMF first, and then dilute this stock solution into your aqueous buffer. Ensure the final concentration of the organic solvent is compatible with your experimental system.
 - Use sonication: Gentle sonication can help to redissolve small amounts of precipitate.
 - Prepare fresh solutions: Due to potential stability issues in aqueous solutions, it is always best to prepare these solutions fresh before use.

Issue 2: I am seeing a decrease in the activity of my **GBR 12935** solution over time.

- Possible Cause: This could be due to degradation of the compound, especially if the solution has been stored for an extended period, subjected to multiple freeze-thaw cycles, or exposed to light.
- Troubleshooting Steps:
 - Prepare a fresh stock solution: This is the most reliable way to ensure the activity of your compound.
 - Aliquot your stock solutions: To prevent degradation from repeated freeze-thaw cycles, store your stock solution in small, single-use aliquots.
 - Protect from light: Store solutions in amber vials or cover them with foil to minimize light exposure.
 - Confirm compound integrity: If you have access to analytical instrumentation such as HPLC, you can assess the purity of your solution.

Quantitative Data Summary

The following table summarizes the available data on the storage and stability of **GBR 12935**.

Form	Solvent/Matrix	Storage Temperature	Stability Duration
Solid (hydrochloride)	-	-20°C	≥ 4 years
Stock Solution	DMSO or DMF	-80°C	Up to 6 months[1]
Stock Solution	DMSO or DMF	-20°C	Up to 1 month[1]
Aqueous Solution	aCSF with 0.05 N HClO	-70°C	Up to 1 month (no degradation observed) [3]

Experimental Protocols

Protocol 1: Preparation of **GBR 12935** Stock Solution

- **Weighing:** Accurately weigh the desired amount of solid **GBR 12935** dihydrochloride in a sterile microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO or DMF to achieve the desired stock concentration (e.g., 10 mM).
- **Mixing:** Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., to 37°C) or sonication can be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

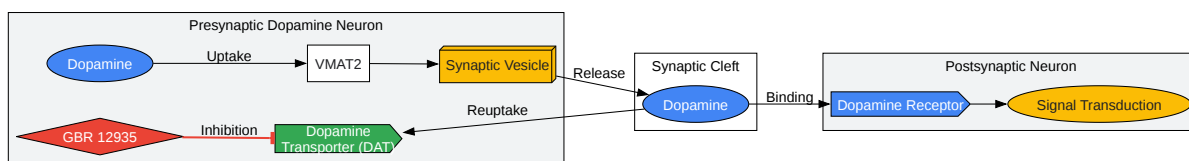
Protocol 2: General Procedure for Assessing **GBR 12935** Stability by HPLC (Adapted from methods for piperazine derivatives)

Note: A specific, validated HPLC method for **GBR 12935** was not found in the reviewed literature. The following is a general starting point that would require optimization and validation.

- **Sample Preparation:** Prepare solutions of **GBR 12935** in the desired solvent or matrix at a known concentration. Store these solutions under the conditions you wish to test (e.g., different temperatures, pH values, light exposure). At specified time points, take an aliquot of each sample for analysis.
- **Derivatization (if necessary):** Since **GBR 12935** lacks a strong native chromophore, derivatization may be necessary for sensitive UV or fluorescence detection. A common method for piperazines is reaction with dansyl chloride or 4-chloro-7-nitrobenzofuran (NBD-Cl).
- **HPLC System and Column:**
 - **System:** A standard HPLC system with a UV or fluorescence detector.
 - **Column:** A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size) is a good starting point.

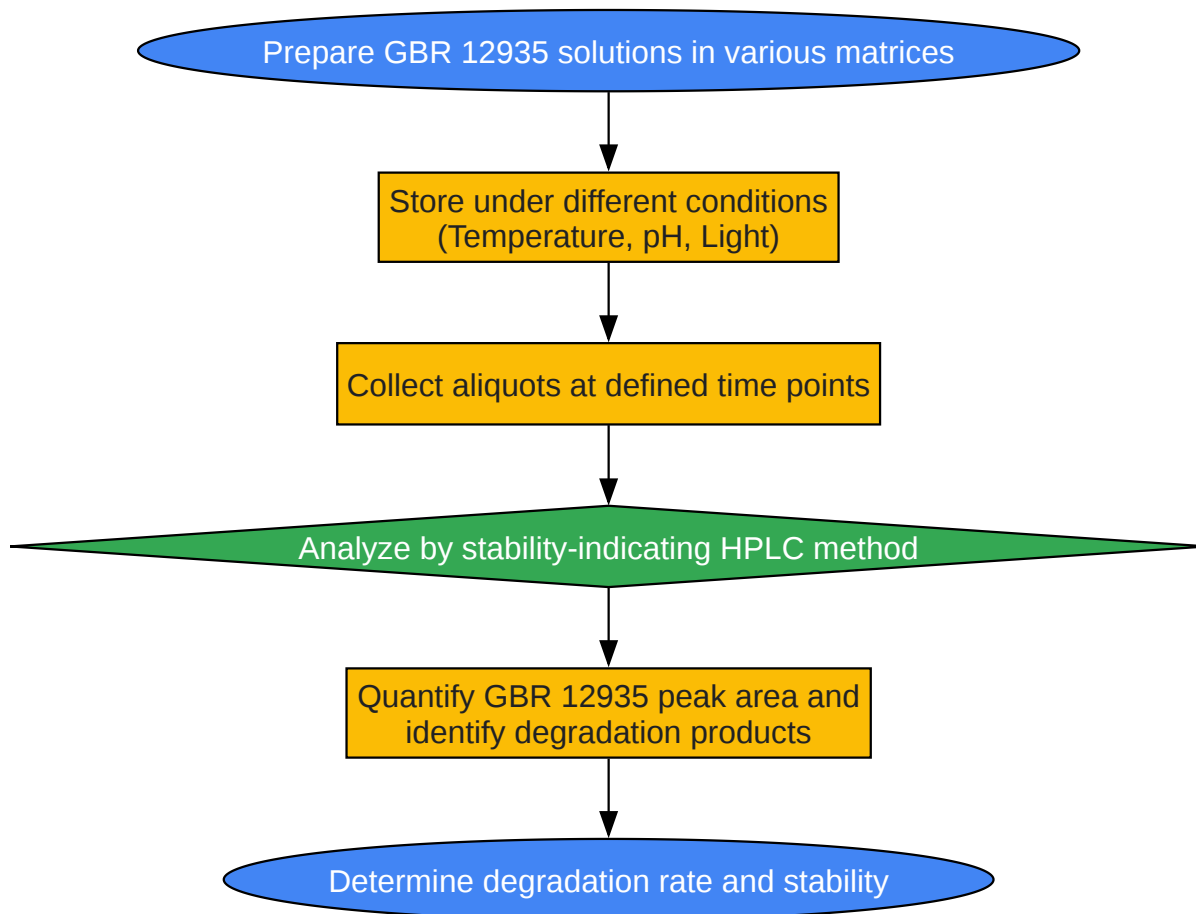
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous phase (e.g., water with 0.1% trifluoroacetic acid) and an organic phase (e.g., acetonitrile or methanol).
- Detection: Set the detector to the appropriate wavelength for the derivatized or underivatized **GBR 12935**.
- Analysis: Inject the samples and a standard solution of **GBR 12935**. The stability is assessed by comparing the peak area of **GBR 12935** in the stored samples to that of the freshly prepared standard. The appearance of new peaks would indicate the formation of degradation products.

Visualizations



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GBR 12935 inhibits dopamine reuptake at the transporter.



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Workflow for assessing the stability of **GBR 12935**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. researchgate.net [researchgate.net]
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